Application Notes and Protocols: LY2365109 Hydrochloride in Mouse Models

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Compound of Interest

Compound Name:	*LY2365109 hydrochloride*
Cat. No.:	*B1139371*

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Introduction

LY2365109 hydrochloride is a potent and selective inhibitor of the glycine transporter 1 (GlyT1).[1] By blocking the reuptake of glycine, LY2365109 increases the extracellular concentration of this amino acid in the synaptic cleft. Glycine is an essential co-agonist at the N-methyl-D-aspartate (NMDA) receptor, and enhancing its availability potentiates NMDA receptor-mediated neurotransmission. This mechanism of action has led to the investigation of LY2365109 and other GlyT1 inhibitors for their therapeutic potential in central nervous system disorders, particularly those associated with NMDA receptor hypofunction. Preclinical studies have demonstrated the efficacy of LY2365109 in rodent models of seizures, suggesting its potential as an anticonvulsant.

These application notes provide a comprehensive overview of the recommended dosage, administration, and experimental protocols for using **LY2365109 hydrochloride** in mouse models, with a focus on its application in seizure models.

Data Presentation

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Table 1: In Vivo Dosage and Administration of LY2365109 Hydrochloride

Animal Model	Dosage Range	Administration Route	Observed Effects	Reference
Sprague-Dawley Rats	0.3 - 30 mg/kg	Oral (p.o.)	Dose-dependent elevation of glycine in cerebrospinal fluid.	[2]
Mice	Not specified	Not specified	Increased seizure thresholds.	[2]

Note: While a specific dosage for mice was not found in the search results, the dosage range used in rats provides a starting point for dose-response studies in mice.

Experimental Protocols

Preparation of LY2365109 Hydrochloride for Oral Administration

Materials:

- **LY2365109 hydrochloride** powder
- Vehicle (e.g., 0.5% methylcellulose in water, sterile water, or saline)
- Vortex mixer
- Sonicator (optional)
- Sterile tubes

Protocol:

- Calculate the required amount of **LY2365109 hydrochloride** and vehicle based on the desired final concentration and the number of animals to be dosed.
- Weigh the appropriate amount of **LY2365109 hydrochloride** powder and place it in a sterile tube.
- Add the calculated volume of the chosen vehicle to the tube.
- Vortex the mixture vigorously until the compound is fully suspended. If necessary, use a sonicator to aid dissolution.
- Visually inspect the solution to ensure a homogenous suspension before each administration. It is recommended to prepare the dosing solution fresh on the day of the experiment.

Maximal Electroshock Seizure (MES) Test in Mice

The MES test is a widely used preclinical model to assess the efficacy of potential anticonvulsant compounds against generalized tonic-clonic seizures.

Materials:

- Electroconvulsive shock generator with corneal electrodes
- Saline solution (0.9%)
- Topical anesthetic (e.g., 0.5% tetracaine)
- Male adult mice (e.g., C57BL/6 or CD-1, 20-25 g)
- **LY2365109 hydrochloride** solution
- Vehicle control solution
- Oral gavage needles

Protocol:

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- Animal Acclimation: Acclimate mice to the housing facility for at least 3-7 days before the experiment. House them in a temperature- and humidity-controlled environment with a 12-hour light/dark cycle and ad libitum access to food and water.
- Drug Administration:
  - Divide the mice into experimental groups (vehicle control and different doses of **LY2365109 hydrochloride**). A typical study might include 3-4 dose levels (e.g., 1, 3, 10, 30 mg/kg) to determine a dose-response relationship.
  - Administer the vehicle or **LY2365109 hydrochloride** solution orally (p.o.) using a gavage needle. The volume of administration is typically 10 ml/kg of body weight.
  - The time between drug administration and the MES test (the pretreatment time) should be determined based on the pharmacokinetic profile of the compound. A typical pretreatment time for oral administration is 30-60 minutes.
- MES Induction:
  - At the designated pretreatment time, take one mouse from its cage.
  - Apply a drop of topical anesthetic to each eye to minimize discomfort.
  - Place the corneal electrodes on the corneas of the mouse, ensuring good contact with a drop of saline.
  - Deliver a single electrical stimulus. Common stimulus parameters for mice are 50 mA, 60 Hz for 0.2 seconds.[3]
- Observation and Endpoint:
  - Immediately after the stimulus, observe the mouse for the presence or absence of a tonic hindlimb extension seizure. This is characterized by the rigid extension of both hindlimbs.
  - The primary endpoint is the abolition of the tonic hindlimb extension. An animal is considered protected if it does not exhibit this response.
- Data Analysis:

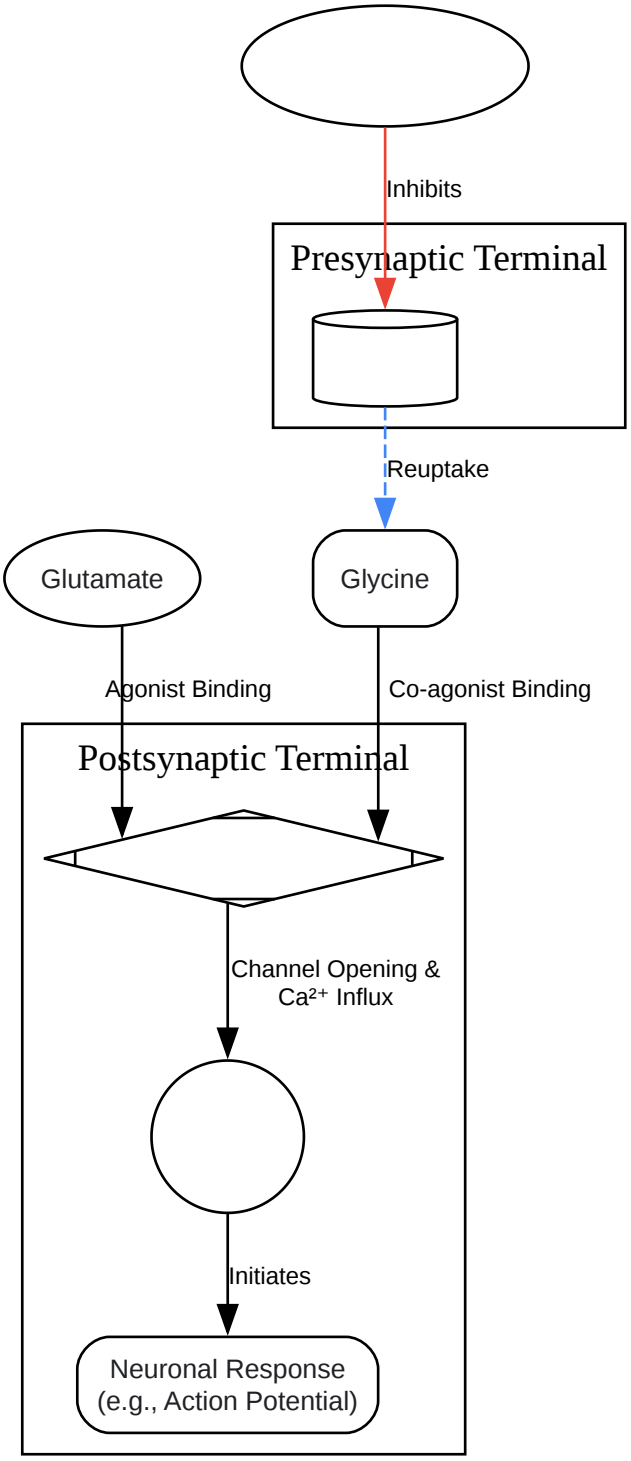
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- Record the number of animals protected in each group.
- Calculate the percentage of protection for each dose.
- The median effective dose (ED50), the dose that protects 50% of the animals, can be calculated using probit analysis.

Visualizations

Signaling Pathway of **LY2365109 Hydrochloride**

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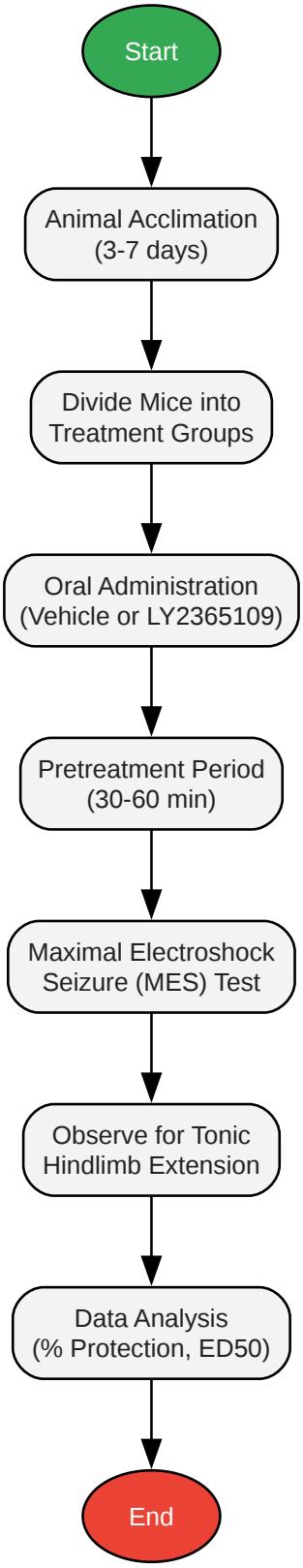


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Caption: Mechanism of action of **LY2365109 hydrochloride**.

Experimental Workflow for the MES Test

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Caption: Experimental workflow for the maximal electroshock seizure (MES) test.

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